

# Solubility profile of 6-Nitropyridin-2-amine in various solvents

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## Compound of Interest

Compound Name: 6-Nitropyridin-2-amine

Cat. No.: B077802

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## Solubility Profile of 6-Nitropyridin-2-amine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of **6-Nitropyridin-2-amine**. As of the compilation of this document, comprehensive quantitative solubility data for **6-Nitropyridin-2-amine** in a wide array of organic and inorganic solvents is not extensively available in public literature. However, this guide furnishes a standardized experimental protocol for determining the solubility of this compound, alongside qualitative solubility information for structurally related molecules to provide a comparative context.

## Physicochemical Properties of 6-Nitropyridin-2-amine

A foundational understanding of the physicochemical properties of **6-Nitropyridin-2-amine** is essential for any solubility studies.

Property	Value	Source
IUPAC Name	6-nitropyridin-2-amine	[1]
Synonyms	2-Amino-6-nitropyridine	[1]
CAS Number	14916-63-3	[1]
Molecular Formula	C <sub>5</sub> H <sub>5</sub> N <sub>3</sub> O <sub>2</sub>	[2]
Molecular Weight	139.11 g/mol	

## Qualitative Solubility of Structurally Similar Compounds

In the absence of specific data for **6-Nitropyridin-2-amine**, the solubility of analogous compounds can offer initial insights for solvent selection in experimental determinations.

Compound	Solvent	Solubility
2-Amino-6-chloro-3-nitropyridine	Water	Slightly soluble
Dimethyl Sulfoxide	Soluble	
Chloroform	Soluble	
2-Amino-6-methyl-3-nitropyridine	Water	Slightly soluble

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **6-Nitropyridin-2-amine**, primarily based on the widely accepted isothermal shake-flask method.

### 3.1. Materials and Equipment

- Solute: **6-Nitropyridin-2-amine** (high purity)

- Solvents: A range of selected solvents (e.g., water, ethanol, methanol, acetone, acetonitrile, dimethyl sulfoxide (DMSO), N,N-dimethylformamide (DMF)) of analytical grade.
- Equipment:
  - Analytical balance ( $\pm 0.1$  mg accuracy)
  - Thermostatic shaker or water bath with temperature control
  - Vials with screw caps
  - Syringe filters (e.g.,  $0.45\ \mu\text{m}$  PTFE or nylon)
  - High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer.
  - Volumetric flasks and pipettes
  - Vacuum oven or nitrogen evaporator

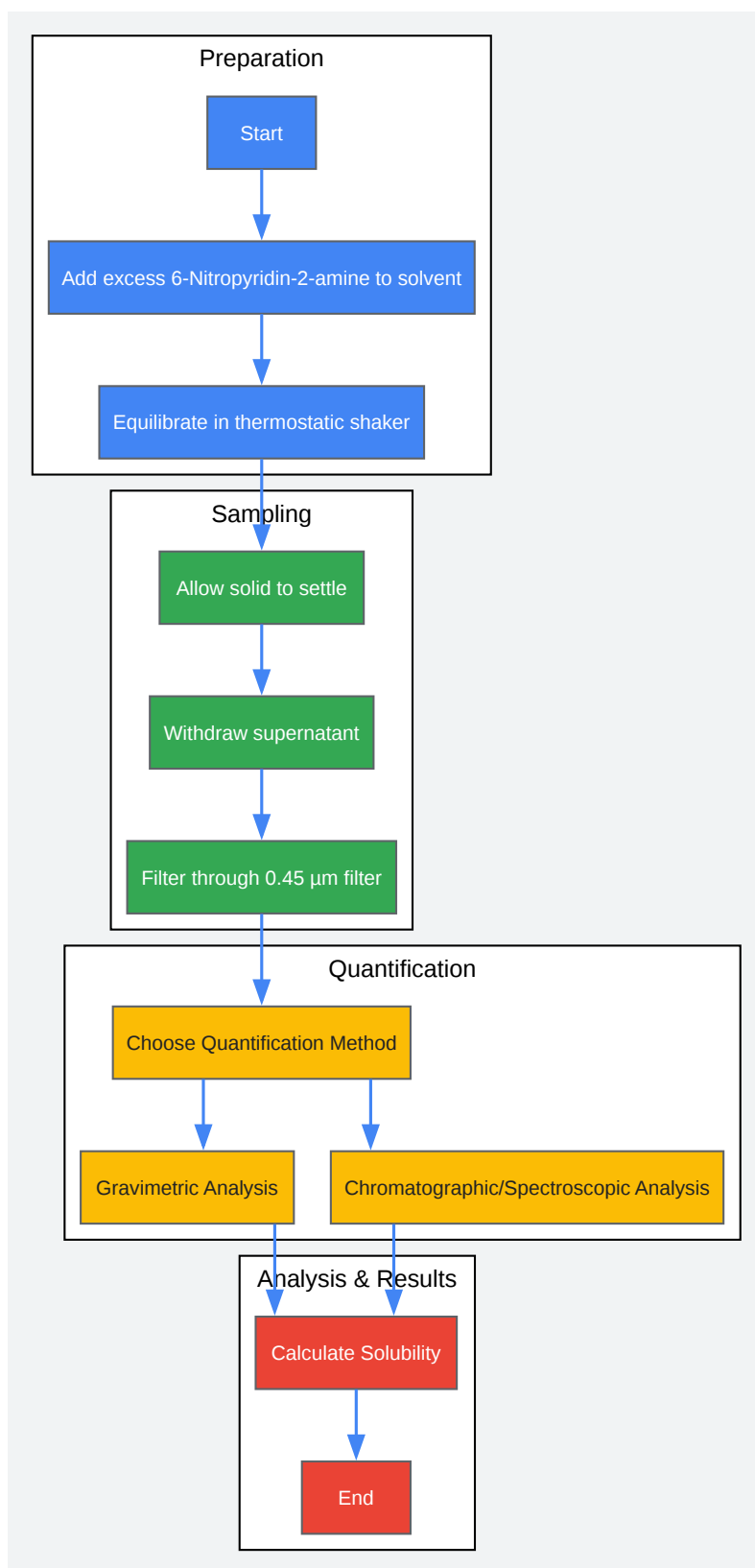
### 3.2. Procedure

- Preparation of Saturated Solution:
  - Add an excess amount of **6-Nitropyridin-2-amine** to a known volume of the selected solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
  - Place the vials in a thermostatic shaker set to a constant temperature (e.g.,  $25\ ^\circ\text{C}$  or  $37\ ^\circ\text{C}$ ).
  - Agitate the mixture for a sufficient time to reach equilibrium. A period of 24 to 72 hours is typically recommended.
- Sample Withdrawal and Filtration:
  - After reaching equilibrium, allow the vials to stand undisturbed for at least 2 hours to allow the solid particles to settle.

- Carefully withdraw a known volume of the supernatant using a pre-warmed (to the equilibrium temperature) syringe.
- Immediately filter the solution through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved solute.
- Quantification of Solute:
  - Gravimetric Method:
    - Accurately weigh the filtered solution.
    - Evaporate the solvent from the solution under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause degradation of the solute.
    - Once the solvent is completely removed, weigh the vial containing the dried residue. The difference in weight provides the mass of the dissolved **6-Nitropyridin-2-amine**.
  - Chromatographic/Spectroscopic Method (Recommended for higher accuracy):
    - Prepare a series of standard solutions of **6-Nitropyridin-2-amine** of known concentrations in the solvent of interest.
    - Generate a calibration curve by analyzing the standard solutions using HPLC or UV-Vis spectrophotometry.
    - Dilute the filtered saturated solution with a known volume of the solvent to bring its concentration within the range of the calibration curve.
    - Analyze the diluted sample using the same method as the standards to determine its concentration.
- Calculation of Solubility:
  - Calculate the solubility in g/100 mL or mol/L using the determined mass or concentration of the solute and the volume of the solvent used.

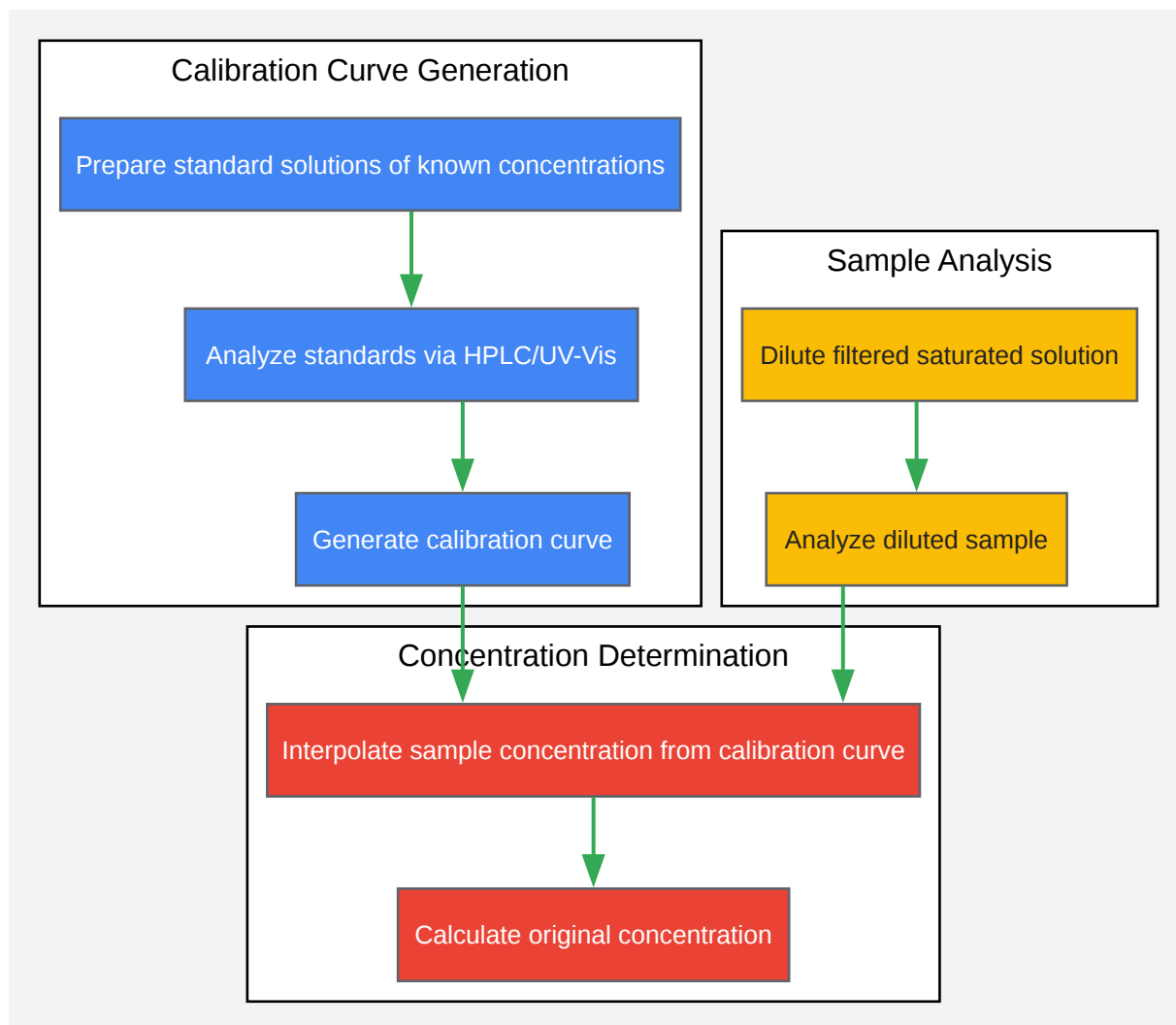
## Visual Representations of Experimental Workflows

The following diagrams illustrate the key steps in the experimental determination and analysis of the solubility of **6-Nitropyridin-2-amine**.



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Caption: Experimental workflow for solubility determination.



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Caption: Chromatographic/Spectroscopic analysis workflow.

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## References

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